

Discovery and Isolation of β -Amanitin: A Technical Guide

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Compound of Interest

Compound Name: *beta-Amanitin*

CAS No.: 13567-07-2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, isolation, and purification of β -Amanitin, a potent cyclic octapeptide toxin found in several species of Amanita mushrooms. The document details historical and contemporary experimental protocols, presents quantitative data in a structured format, and illustrates key processes through detailed diagrams.

Introduction

β -Amanitin is a member of the amatoxin family of toxins, which are responsible for the majority of fatal mushroom poisonings worldwide.[1][2] These toxins are found in mushrooms of the genus Amanita, such as the death cap (Amanita phalloides), as well as in some species of Galerina and Lepiota.[1][3] The primary mechanism of toxicity for β -Amanitin is the potent and specific inhibition of RNA polymerase II, a crucial enzyme in the synthesis of messenger RNA (mRNA) in eukaryotes.[4][5] This inhibition halts protein synthesis, leading to cell death, with the liver and kidneys being the most affected organs.[5] Despite its toxicity, the unique mechanism of action of β -Amanitin has made it a valuable tool in molecular biology research

and a promising payload for antibody-drug conjugates (ADCs) in cancer therapy.[4][6] The initial isolation of amatoxins was accomplished in 1941 by Heinrich O. Wieland and Rudolf Hallermayer.[1][5]

Quantitative Data Summary

The following tables summarize key quantitative data related to the concentration, toxicity, and analytical detection of β -Amanitin.

Table 1: Concentration of Amatoxins in Amanita Species

Mushroom Species	Toxin	Concentration (mg/g dry mass)	Reference
Amanita verna	α -Amanitin	1.55 (average)	[7]
β -Amanitin		1.29 (average)	
Total Amatoxins		3.2 (average)	
Amanita phalloides	Total Amatoxins	5.2 - 7.4	[7]
Chinese Amanita species	α -Amanitin	4.22 ± 1.82	
β -Amanitin		1.27 ± 0.37	
Total Amatoxins		5.50 ± 2.10	[8]
Amanita virosa	α -Amanitin	39 mg/kg	
β -Amanitin		145 mg/kg	
Amanita exitialis (Pure Culture)	α -Amanitin	$728.3 \pm 43.8 \mu\text{g/g}$	[9]
β -Amanitin		$60.0 \pm 20.7 \mu\text{g/g}$	

Table 2: Toxicity of β -Amanitin

Species	Route of Administration	LD50 (mg/kg)	Reference
Human (estimated)	Oral	0.1 (for α -amanitin)	[2][8]
Rat	Oral	0.2 - 0.6 (for α - and β -amanitin)	[8]
Mouse	Intraperitoneal	0.5	[10]

Table 3: Analytical Detection Limits for β -Amanitin

Analytical Method	Matrix	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Reference
HPLC-UV	Mushroom Extract	64 μ g/mL (LOD)	[11]
HPLC-EC	Mushroom Extract	24 μ g/mL (LOD)	[11]
Online SPE-LC-MS/MS	Plasma	0.02 ng/mL (LOD)	[12]
LC-HRMS/MS	Plasma	20 pg/mL (LOI - Limit of Identification)	[13][14]
UHPLC-MS/MS	Mushroom & Human Serum	10–50 ng/mL (LOQ)	[8]

Experimental Protocols

This section details the methodologies for the extraction, purification, and analysis of β -Amanitin from *Amanita phalloides*.

Extraction of Crude Amatoxins

This protocol is based on established methods for solubilizing amatoxins from dried mushroom material.[15][16]

Materials:

- Dried and powdered *Amanita phalloides* mushrooms
- Methanol
- Water
- 0.01 M HCl
- Chloroform
- Rotary evaporator
- Blender or homogenizer

Procedure:

- Homogenization: Grind dried *A. phalloides* fruiting bodies into a fine powder.[\[3\]](#)
- Solubilization: Suspend the mushroom powder in an extraction solution of methanol:water:0.01 M HCl (5:4:1 v/v/v).[\[2\]](#) Homogenize the slurry using a blender to ensure cell lysis.[\[3\]](#)
- Lipid Removal: Perform a liquid-liquid extraction with chloroform to remove lipids from the aqueous/methanolic extract.[\[15\]](#)
- Concentration: Evaporate the aqueous phase to a brown syrup using a rotary evaporator at a temperature not exceeding 35°C.[\[16\]](#)

Purification of β -Amanitin

The following multi-step chromatographic procedure is designed to isolate β -Amanitin from the crude extract.[\[15\]](#)

Step 1: Desalting on Amberlite XAD-4

- Resin: Amberlite XAD-4

- Purpose: To remove inorganic salts and other small polar molecules.[\[15\]](#)
- Procedure:
 - Dissolve the crude extract in water and apply it to a column packed with Amberlite XAD-4 resin.
 - Wash the column with water to elute salts.
 - Elute the bound toxins with methanol.
 - Evaporate the methanol fraction to dryness.

Step 2: Adsorption Chromatography on Sephadex LH-20

- Resin: Sephadex LH-20
- Purpose: To separate amatoxins from other peptides and pigments.[\[15\]](#)
- Procedure:
 - Dissolve the desalted extract in a suitable acidic mobile phase.
 - Apply the sample to a Sephadex LH-20 column equilibrated with the same mobile phase.
 - Elute the column and collect fractions. Monitor the fractions for the presence of amatoxins using thin-layer chromatography (TLC) or UV absorbance at 303-305 nm.[\[11\]](#)[\[16\]](#)
 - Pool the fractions containing β -Amanitin. A subsequent run at neutral pH can further improve separation.[\[15\]](#)

Step 3: Ion-Exchange Chromatography on QAE-Sephadex

- Resin: QAE-Sephadex (anion exchanger)
- Purpose: To separate the different amatoxins based on charge. β -Amanitin is more acidic than α -Amanitin and will bind more strongly.[\[15\]](#)
- Procedure:

- Apply the pooled fractions from the Sephadex LH-20 step to a QAE-Sephadex column.
- Elute with a salt gradient (e.g., NaCl) to separate the bound toxins.
- Collect and pool the fractions containing pure β -Amanitin.
- Desalt the final pooled fractions using Amberlite XAD-4 as described in Step 1.

Analytical Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of β -Amanitin.

Method 1: HPLC with UV and Electrochemical Detection[[11](#)]

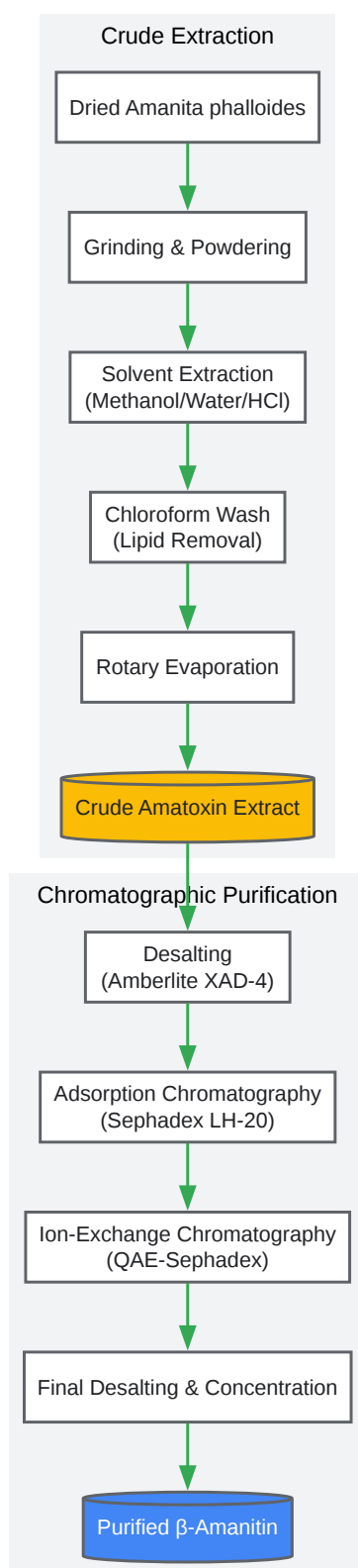
- Column: Reverse-phase C18 (e.g., Brisa LC2 C18, 150 mm $\times$ 2.1 mm, 3 μ m)
- Mobile Phase: Isocratic elution with a mixture of 0.1 M sodium acetate (pH 4.7) and methanol (83:17, v/v).
- Flow Rate: 1.0 mL/min
- Detection: UV detection at 305 nm, followed by electrochemical (EC) detection with a holding potential of +0.600 V.

Method 2: UHPLC-MS/MS[[8](#)]

- Extraction: Direct extraction of the sample with 1% formic acid in methanol.
- Instrumentation: Ultra-High-Performance Liquid Chromatography coupled with a tandem mass spectrometer.
- Quantitation: Based on the specific mass-to-charge ratio (m/z) of β -Amanitin. For example, the protonated species $[M+H]^+$ has an exact mass of 920.3455.[[17](#)]

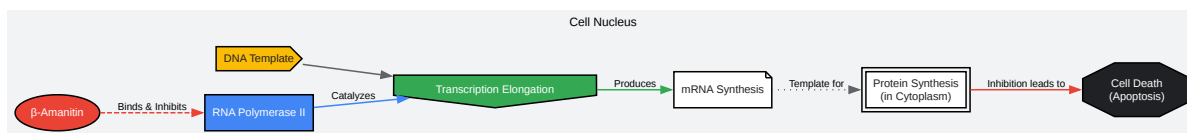
Visualizations

The following diagrams illustrate the experimental workflow for β -Amanitin isolation and its molecular mechanism of action.



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Caption: Workflow for the isolation and purification of β -Amanitin.



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Caption: Mechanism of β -Amanitin toxicity via RNA Polymerase II inhibition.

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References

- 1. [Amatoxin - Wikipedia \[en.wikipedia.org\]](#)
- 2. [Production of \$^{15}\text{N}\$ -labeled \$\alpha\$ -amanitin in *Galerina marginata* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [\$\beta\$ -Amanitin - Wikipedia \[en.wikipedia.org\]](#)
- 4. [medchemexpress.com \[medchemexpress.com\]](#)
- 5. [Amanita phalloides - Wikipedia \[en.wikipedia.org\]](#)
- 6. [Total Synthesis of \$\alpha\$ - and \$\beta\$ -Amanitin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 7. [mdpi.com \[mdpi.com\]](#)
- 8. [Development of Simultaneous Analytical Method of Three Polypeptide Toxins \$\alpha\$ -Amanitin, \$\beta\$ -Amanitin and Phalloidin in Poisonous Mushrooms and Human Serum Using UHPLC–MS/MS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [researchgate.net \[researchgate.net\]](#)
- 10. [researchgate.net \[researchgate.net\]](#)

- [11. Amanitins in Wild Mushrooms: The Development of HPLC-UV-EC and HPLC-DAD-MS Methods for Food Safety Purposes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Analysis of \$\alpha\$ - and \$\beta\$ -amanitin in Human Plasma at Subnanogram per Milliliter Levels by Reversed Phase Ultra-High Performance Liquid Chromatography Coupled to Orbitrap Mass Spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Amanitins: The Most Poisonous Molecules of the Fungal World - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. New laboratory scale purification of beta-amanitin from American Amanita phalloides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
- [17. Amatoxins \(\$\alpha\$ - and \$\beta\$ -Amanitin\) and phallotoxin \(Phalloidin\) analyses in urines using high-resolution accurate mass LC-MS technology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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